

# Commercial Availability and Technical Profile of 5-Ethyl-2,4-dimethylheptane

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## Compound of Interest

Compound Name: **5-Ethyl-2,4-dimethylheptane**

Cat. No.: **B14553545**

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## Introduction

**5-Ethyl-2,4-dimethylheptane** is a branched alkane with the chemical formula C11H24.[\[1\]](#)[\[2\]](#)[\[3\]](#) [\[4\]](#) This document serves as a technical resource, consolidating available data on its chemical properties, and commercial suppliers. Due to the limited availability of in-depth research and whitepapers on this specific isomer, this guide focuses on presenting fundamental data sourced from chemical databases and suppliers.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **5-Ethyl-2,4-dimethylheptane** is presented below. This data is essential for its application in scientific research and as a reference standard.

Property	Value	Source
CAS Registry Number	61868-26-6	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C11H24	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	156.31 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	176°C	<a href="#">[2]</a>
Density	0.7528 g/cm³	<a href="#">[2]</a>
Refractive Index	1.4215	<a href="#">[2]</a>
Melting Point	-57.06°C (estimate)	<a href="#">[2]</a>

## Commercial Suppliers

**5-Ethyl-2,4-dimethylheptane** is available from various chemical suppliers, typically for research and development purposes. The following is a list of known vendors; however, availability and purity should be confirmed directly with the suppliers.

- ChemicalBook: Lists 2,4-dimethyl-5-ethylheptane and provides some basic properties.[\[2\]](#)[\[5\]](#)
- PubChem: Provides a list of chemical vendors for **5-Ethyl-2,4-dimethylheptane**.[\[4\]](#)
- Smolecule: Offers 5-Ethyl-2,3-dimethylheptane, a related isomer, which may be of interest for comparative studies.[\[6\]](#)
- EvitaChem: Provides information on 5-Ethyl-2,5-dimethylheptane, another related isomer.[\[7\]](#)

## Synthesis and Reactions

While detailed experimental protocols for the synthesis of **5-Ethyl-2,4-dimethylheptane** are not readily available in public literature, general synthetic routes for branched alkanes can be applied. These methods include:

- Alkylation Reactions: Involving the reaction of an appropriate alkylating agent with a suitable substrate.

- Catalytic Hydrogenation: The saturation of a corresponding alkene or diene over a metal catalyst.

## Molecular Structure

The structural representation of **5-Ethyl-2,4-dimethylheptane** is crucial for understanding its chemical behavior and steric properties.

Caption: Molecular structure of **5-Ethyl-2,4-dimethylheptane**.

## Conclusion

This technical guide provides a summary of the currently available information on **5-Ethyl-2,4-dimethylheptane**. While comprehensive experimental data and in-depth application notes are scarce, the provided chemical properties and supplier information offer a foundational resource for researchers and professionals in the field. Further investigation into the synthesis and potential applications of this compound is warranted.

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## References

- 1. heptane, 5-ethyl-2,4-dimethyl- [webbook.nist.gov]
- 2. 2,4-dimethyl-5-ethylheptane [chemicalbook.com]
- 3. 5-ethyl-2,4-dimethylheptane [stenutz.eu]
- 4. 5-Ethyl-2,4-dimethylheptane | C11H24 | CID 53423719 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2,4-dimethyl-5-ethylheptane [m.chemicalbook.com]
- 6. Buy 5-Ethyl-2,3-dimethylheptane | 61868-23-3 [smolecule.com]
- 7. Buy 5-Ethyl-2,5-dimethylheptane (EVT-14702459) | 61868-29-9 [evitachem.com]

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